

Personal protective equipment for handling AAL-149

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Compound of Interest

Compound Name: AAL-149

Cat. No.: B11750962

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Essential Safety and Handling Guide for AAL-149

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for the handling, use, and disposal of **AAL-149** (CAS No. 177258-60-5). **AAL-149** is a non-phosphorylatable analog of FTY720 and a novel inhibitor of the transient receptor potential cation channel subfamily M, member 7 (TRPM7).^{[1][2][3]} It is intended for research use only.

Given that a publicly available Safety Data Sheet (SDS) for **AAL-149** is not currently available, this guidance is based on general principles of laboratory safety for handling novel chemical compounds and available research data. It is imperative that all users conduct a thorough risk assessment in consultation with their institution's Environmental Health and Safety (EHS) department before commencing any work with this substance.

Understanding AAL-149: Properties and Use

Property	Value	Source
CAS Number	177258-60-5	[1] [2]
Molecular Formula	C18H31NO2	[1]
Molecular Weight	293.45 g/mol	[2]
Description	Non-phosphorylatable FTY720 analogue and novel TRPM7 inhibitor.	[1] [2] [3]
Primary Research Area	Anti-inflammatory effects in vivo and in vitro. [1] [2] [3]	
Solubility	Soluble in 100% ethanol.	[4]

Personal Protective Equipment (PPE)

A comprehensive risk assessment should guide the selection of PPE. The following table outlines recommended PPE for handling **AAL-149** based on standard laboratory procedures for novel chemical compounds.

PPE Category	Minimum Requirement	Recommended for Higher Risk Operations
Eye Protection	ANSI Z87.1 compliant safety glasses with side shields.	Chemical splash goggles or a full-face shield if there is a risk of splashing.
Hand Protection	Nitrile gloves. Check for breakthrough time and compatibility.	Double gloving with nitrile gloves.
Body Protection	Fully buttoned laboratory coat.	Chemical-resistant apron or gown over a laboratory coat.
Respiratory Protection	Not generally required for handling small quantities in a well-ventilated area.	A NIOSH-approved respirator may be necessary if creating aerosols or handling larger quantities. Consult your institution's EHS for specific recommendations.

Operational Plan: Step-by-Step Handling Procedures

Preparation and Reconstitution

- Work Area Preparation:
 - Ensure the work area (e.g., a chemical fume hood or a designated benchtop in a well-ventilated lab) is clean and uncluttered.
 - Have all necessary equipment and supplies ready, including PPE, **AAL-149** vial, solvent (100% ethanol), sterile syringes and needles, and waste containers.
- Donning PPE:
 - Put on all required personal protective equipment as outlined in the table above.
- Reconstitution of Lyophilized Powder:

- Allow the vial of **AAL-149** to equilibrate to room temperature before opening.[\[2\]](#)
- Carefully remove the cap and disinfect the rubber septum with an appropriate disinfectant (e.g., 70% ethanol).
- Using a sterile syringe and needle, slowly add the required volume of 100% ethanol to the vial to achieve the desired stock solution concentration.
- Gently swirl or vortex the vial until the powder is completely dissolved. Avoid vigorous shaking to prevent aerosol formation.

Experimental Use

- Dilutions:
 - Perform all dilutions of the stock solution within a chemical fume hood to minimize inhalation exposure.
 - Use appropriate laboratory equipment (e.g., calibrated micropipettes) for accurate dilutions.
- Cell Culture and In Vivo Studies:
 - When adding **AAL-149** to cell cultures or preparing doses for in vivo studies, handle the solutions with care to avoid splashes and spills.
 - Be aware of potential cytotoxic effects, although one study indicated no significant cytotoxicity in HeLa cells at concentrations up to 10 μM .[\[3\]](#)

Disposal Plan

All waste materials contaminated with **AAL-149** must be treated as hazardous chemical waste.

Waste Stream	Disposal Procedure
Solid Waste	All contaminated solid waste (e.g., pipette tips, gloves, vials, paper towels) should be collected in a designated, sealed, and clearly labeled hazardous waste container.
Liquid Waste	Unused solutions of AAL-149 and contaminated liquid waste should be collected in a sealed, labeled, and appropriate hazardous waste container. Do not dispose of down the drain.

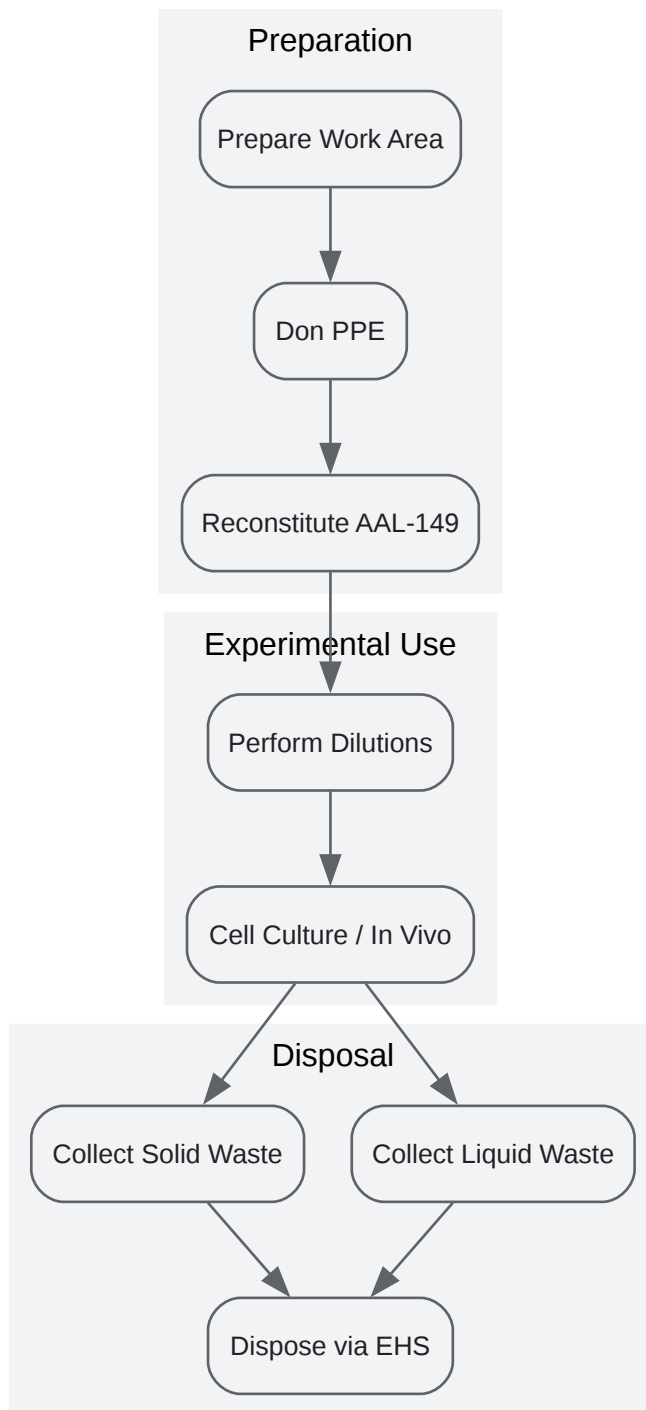
Follow your institution's specific guidelines for hazardous waste disposal. Contact your EHS department for pickup and disposal procedures.

Emergency Procedures

Emergency Situation	Immediate Action
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
Eye Contact	Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Inhalation	Move to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Spill	Evacuate the immediate area. If the spill is small and you are trained to do so, contain the spill with absorbent material. Wear appropriate PPE. Clean the area with a suitable decontaminating agent. For large spills, evacuate the area and contact your institution's emergency response team.

Visualizations

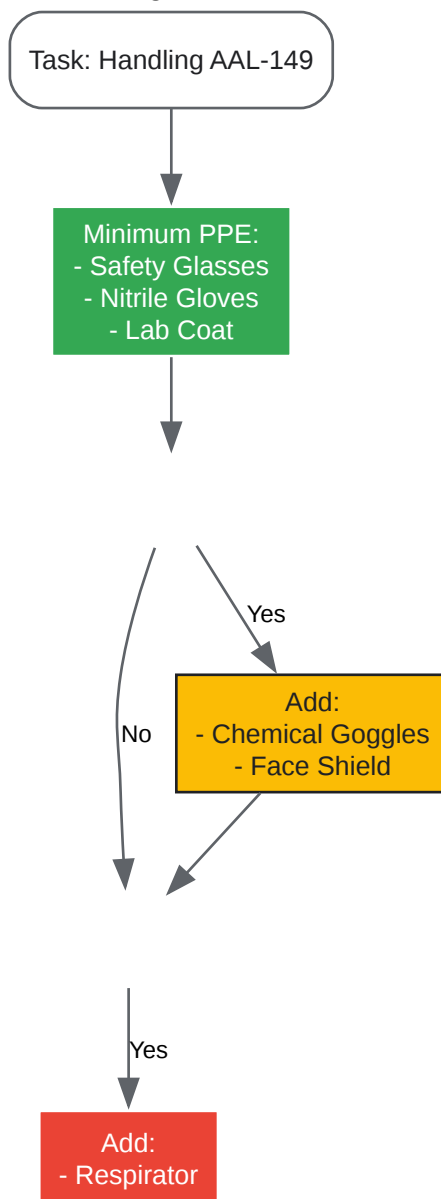
AAL-149 Handling Workflow



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Caption: A flowchart outlining the key steps for the safe handling of **AAL-149**.

PPE Selection Logic for AAL-149



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Caption: A decision-making diagram for selecting appropriate PPE when handling **AAL-149**.

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References

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